

# 2,2-Dimethylglutaric Acid: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: 2,2-Dimethylglutaric acid

Cat. No.: B1205061

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CAS Number: 681-57-2

This technical guide provides an in-depth overview of **2,2-dimethylglutaric acid**, a dicarboxylic acid with significant applications in organic synthesis, polymer chemistry, and pharmaceutical development.<sup>[1]</sup> This document is intended for researchers, scientists, and professionals in drug development, offering a comprehensive summary of its properties, synthesis, and applications.

## Core Properties of 2,2-Dimethylglutaric Acid

**2,2-Dimethylglutaric acid**, also known as  $\alpha,\alpha$ -dimethylglutaric acid, is a branched-chain dicarboxylic acid.<sup>[2]</sup> Its structure features a five-carbon chain with two carboxyl groups at each end and two methyl groups attached to the second carbon.<sup>[2]</sup> This unique gem-dimethyl arrangement imparts specific chemical properties and steric hindrance that are valuable in various synthetic applications.<sup>[3]</sup> The compound typically appears as a white to off-white crystalline powder.<sup>[2][3]</sup>

## Physicochemical and Spectroscopic Data

A summary of the key quantitative data for **2,2-dimethylglutaric acid** is presented below for easy reference and comparison.

Property	Value	Reference
CAS Number	681-57-2	[2][4][5][6]
Molecular Formula	C <sub>7</sub> H <sub>12</sub> O <sub>4</sub>	[2][4][5][6]
Molecular Weight	160.17 g/mol	[2][6]
IUPAC Name	2,2-dimethylpentanedioic acid	[2]
Melting Point	82-86 °C	[1][2][6]
Boiling Point	300.4 °C at 760 mmHg	[7]
Density	1.2 g/cm <sup>3</sup>	[7]
Flash Point	149.7 °C	[7]
Appearance	White to almost white crystalline powder	[1][2][3]
Solubility	Moderately soluble in polar solvents like water and ethanol.[3] It hydrolyzes in water.[2][3][6]	
SMILES	<chem>CC(C)(CCC(=O)O)C(=O)O</chem>	[2][7]
InChI Key	BTUDGPVTCYNYLK-UHFFFAOYSA-N	[2][4][5][7]

## Experimental Protocols and Synthesis

The synthesis of **2,2-dimethylglutaric acid** can be achieved through several methods. While it does not occur naturally, it is produced industrially from isopropyl-substituted cyclic precursors via oxidative cleavage.[3]

## General Synthesis Methods

Several general methods for the synthesis of **2,2-dimethylglutaric acid** have been described: [2]

- Oxidation of 2,2-Dimethylpentanol: This involves the oxidation of the corresponding alcohol using suitable oxidizing agents.[\[2\]](#)
- Diels-Alder Reaction: The compound can be synthesized through Diels-Alder reactions with appropriate dienes and dienophiles.[\[2\]](#)
- Alkylation of Malonic Acid: A more traditional approach involves the alkylation of malonic acid followed by hydrolysis and decarboxylation.[\[2\]](#)
- Oxidation of 2,2-dimethylglutaryl derivatives: This can be accomplished using strong oxidizing agents like potassium permanganate or through catalytic methods with palladium-based catalysts under controlled conditions.[\[3\]](#)

## Detailed Experimental Protocol: Synthesis of 2,2-Dimethylglutaric Anhydride

A common application of **2,2-dimethylglutaric acid** is in the synthesis of its corresponding anhydride, which is a useful intermediate.[\[8\]](#)

Objective: To synthesize 2,2-dimethylglutaric anhydride from **2,2-dimethylglutaric acid**.

Materials:

- **2,2-dimethylglutaric acid** (3.00 g, 18.7 mmol)
- 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDCI) (3.95 g, 20.6 mmol)
- Triethylamine (2.87 mL, 20.6 mmol)
- Dichloromethane (360 mL)
- Saturated Sodium Bicarbonate ( $\text{NaHCO}_3$ ) solution
- Water
- Anhydrous magnesium sulfate
- Ethyl acetate and hexane (for chromatography)

#### Procedure:

- To a solution of EDCI (3.95 g, 20.6 mmol) and triethylamine (2.87 mL, 20.6 mmol) in dichloromethane (360 mL), add **2,2-dimethylglutaric acid** (3.00 g, 18.7 mmol).[\[8\]](#)
- Stir the reaction mixture at room temperature for 18 hours.[\[8\]](#)
- Wash the solution with saturated NaHCO<sub>3</sub> solution (2 x 100 mL) and then with water (1 x 100 mL).[\[8\]](#)
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solution.[\[8\]](#)
- Purify the crude product by flash column chromatography using a mixture of ethyl acetate and hexane (30:70) as the eluent to yield the final product as a white solid.[\[8\]](#)

## Applications and Biological Relevance

**2,2-Dimethylglutaric acid** serves as a versatile building block in various fields.

### Industrial and Research Applications

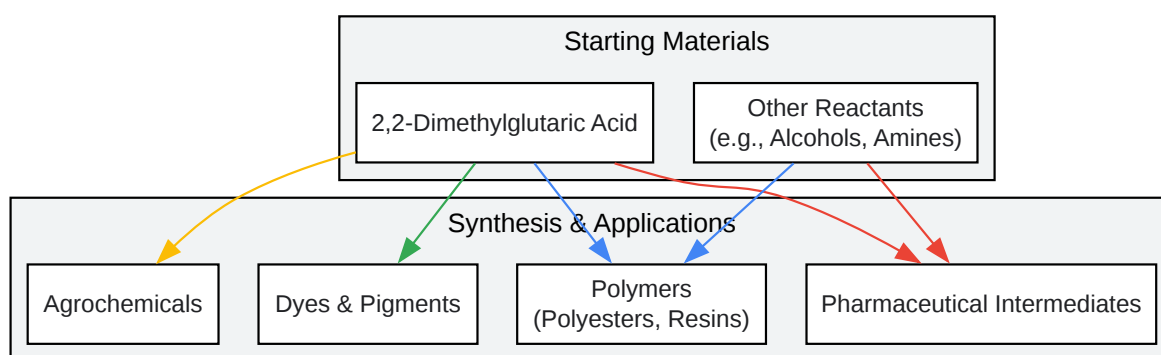
- Organic Synthesis: It is a key intermediate for the synthesis of more complex organic molecules.[\[1\]\[2\]](#)
- Polymer Chemistry: Used as a building block for resins, polyesters, and specialty polymers, where its structure can enhance material properties like flexibility and durability.[\[1\]\[3\]\[9\]](#)
- Pharmaceuticals: It is utilized in the development of drug intermediates.[\[1\]\[2\]\[3\]\[9\]](#) Its related compound, glutaric acid, has been used to create cocrystals to improve the oral bioavailability of poorly soluble active pharmaceutical ingredients.[\[10\]](#)
- Agrochemicals: Employed in the formulation of pesticides and herbicides.[\[1\]\[2\]](#)
- Dyes and Pigments: Acts as a precursor in the manufacturing of dyes.[\[2\]](#)

### Biological Role and Metabolism

**2,2-Dimethylglutaric acid** is known to be involved in certain metabolic pathways and can act as a substrate for various enzymes.[2] Its structural similarity to other dicarboxylic acids suggests potential roles in metabolic regulation and energy production.[2] It has a recognized role as a metabolite.[3][11]

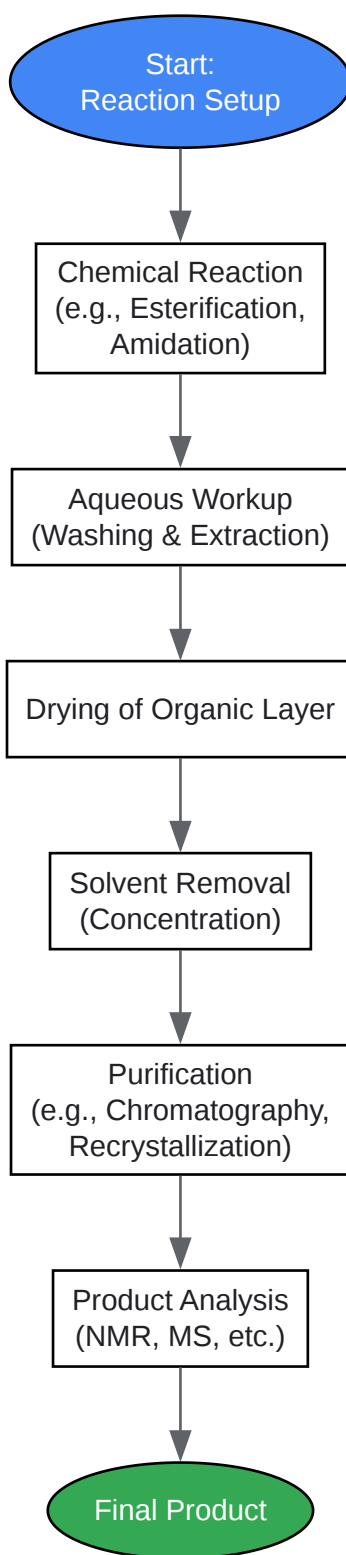
## Visualizing Workflows and Relationships

The following diagrams illustrate the role of **2,2-dimethylglutaric acid** in synthesis and a general experimental workflow.



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Caption: Role of **2,2-Dimethylglutaric Acid** as a Chemical Building Block.



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Caption: General Experimental Workflow for Synthesis and Purification.

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